

Advanced Application Note: 4-Methoxy-4-methyl-2-pentanol in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Methoxy-4-methyl-2-pentanol

CAS No.: 141-73-1

Cat. No.: B086042

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Executive Summary

4-Methoxy-4-methyl-2-pentanol (CAS 141-73-1), often referred to commercially as Pent-Oxol, represents a specialized class of ether-alcohol solvents and intermediates.^[1] Unlike common low-molecular-weight alcohols (methanol, ethanol), this compound exhibits a unique combination of high boiling point (172.7°C), steric hindrance (gem-dimethyl group), and dual polarity (hydrophilic hydroxyl group + lipophilic ether backbone).

In pharmaceutical research, it is not merely a solvent but a functional reagent used to introduce hydrophilic modifications into biocompatible polymers (specifically ophthalmic hydrogels) and serves as a critical high-temperature reaction medium where standard protic solvents fail. This guide details its application in synthesis, process optimization, and impurity profiling.

Chemical Profile & Mechanistic Advantages^{[1][2]}

Physicochemical Properties

Property	Value	Critical Relevance to Pharma
CAS Number	141-73-1	Distinct from its ketone precursor (Pentoxone, CAS 107-70-0).[2]
Boiling Point	172.7°C	Allows for high-temperature kinetics without pressurized vessels.
Molecular Weight	132.20 g/mol	Moderate volatility; easier to remove than high-boiling glycols.
Structure	Chiral Secondary Alcohol	Contains a stereocenter at C2; relevant for enantioselective syntheses.
Solubility	Amphiphilic	Miscible with both aqueous and organic phases, acting as a phase transfer coupler.

Structural Advantages

The molecule features a sterically bulky tail (4-methoxy-4-methyl group) and a reactive head (2-hydroxyl group).

- **Steric Bulk:** Prevents unwanted side reactions at the ether linkage, providing high chemical stability under acidic/basic conditions compared to linear glycol ethers.
- **Hydrophilicity:** When incorporated as a monomer side-chain, the methoxy-ether moiety drastically improves the water retention of hydrogels without compromising mechanical strength.

Application Protocol A: Synthesis of Biocompatible Hydrogel Monomers

Context: This protocol is derived from applications in ophthalmic lens manufacturing. The alcohol is esterified with maleic anhydride and isomerized to form a fumarate derivative. This derivative serves as a high-oxygen-permeability monomer for contact lenses.

Reaction Logic

- Ring Opening: Nucleophilic attack of the alcohol (**4-Methoxy-4-methyl-2-pentanol**) on maleic anhydride.
- Isomerization: Conversion of the cis-maleate to the trans-fumarate (thermodynamically more stable and polymerizable).

Detailed Protocol

Reagents:

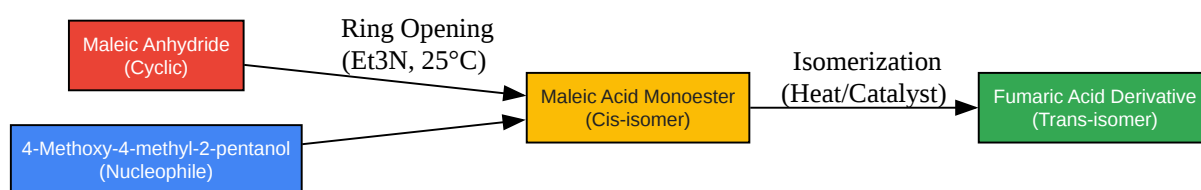
- Maleic Anhydride (1.0 eq)
- **4-Methoxy-4-methyl-2-pentanol** (1.0 eq)[1][3]
- Catalyst: Triethylamine (Et₃N) or Sodium Acetate
- Solvent: Toluene or THF (for initial mixing)

Step-by-Step Workflow:

- Preparation: Charge a glass reactor with Maleic Anhydride (10 g, ~102 mmol) and dissolve in 20 mL of anhydrous THF.
- Addition: Add **4-Methoxy-4-methyl-2-pentanol** (13.5 g, ~102 mmol) dropwise to the stirring solution.
- Catalysis: Add 0.5 mL of Triethylamine.
- Reaction: Stir at Room Temperature for 2 hours. The reaction is mildly exothermic.
 - Checkpoint: Monitor disappearance of anhydride peak via FTIR (approx. 1780 cm⁻¹).

- Isomerization (Optional for Fumarate): To convert the resulting mono-ester maleate to fumarate, add Thionyl Chloride (catalytic amount) or heat with a morpholine catalyst at 60°C for 4 hours.
- Isolation: Precipitate the product by adding the reaction mixture to cold hexanes. Filter and dry under vacuum.

Mechanistic Pathway Visualization



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Figure 1: Synthesis pathway for converting **4-Methoxy-4-methyl-2-pentanol** into a polymerizable hydrophilic monomer.

Application Protocol B: High-Temperature Reaction Solvent

Context: Many nucleophilic substitutions (SN2) or metal-catalyzed couplings require temperatures >120°C. Standard alcohols (MeOH, EtOH, IPA) require high-pressure autoclaves to reach these temperatures. **4-Methoxy-4-methyl-2-pentanol** allows these reactions to proceed at atmospheric pressure.

Solvent Swap Protocol

Scenario: A reaction requires switching from a low-boiling solvent (DCM) to **4-Methoxy-4-methyl-2-pentanol** for a high-temp cyclization step.

- Initial State: API intermediate dissolved in Dichloromethane (DCM).
- Charging: Add **4-Methoxy-4-methyl-2-pentanol** (3-5 volumes relative to solute) to the reactor.

- Distillation: Heat the jacket to 50°C (DCM boiling point is 40°C). Apply mild vacuum (400 mbar) to strip DCM.
- Temperature Ramp: Once DCM is removed, increase jacket temperature to 140°C. The internal temperature will rise to ~130-135°C (below the 172°C boiling point of the new solvent), creating ideal conditions for thermal cyclization.
- Workup: Upon completion, cool to 25°C. Add water. The amphiphilic nature of the solvent may require a "salting out" step (adding NaCl) to force phase separation if extraction is needed, or simply distill off the solvent under high vacuum (<10 mbar).

Analytical Protocol: Impurity Profiling via GC-MS

Context: When using Pentoxone (ketone) as a solvent, **4-Methoxy-4-methyl-2-pentanol** often appears as a reduced impurity. Conversely, when using the alcohol as a reagent, residual solvent analysis is required.

Method Parameters[2]

- Instrument: Gas Chromatography - Mass Spectrometry (GC-MS).
- Column: DB-624 or equivalent (Cyanopropylphenyl dimethyl polysiloxane) - optimized for volatile solvents.
- Carrier Gas: Helium at 1.0 mL/min.
- Inlet: Split mode (20:1), 250°C.

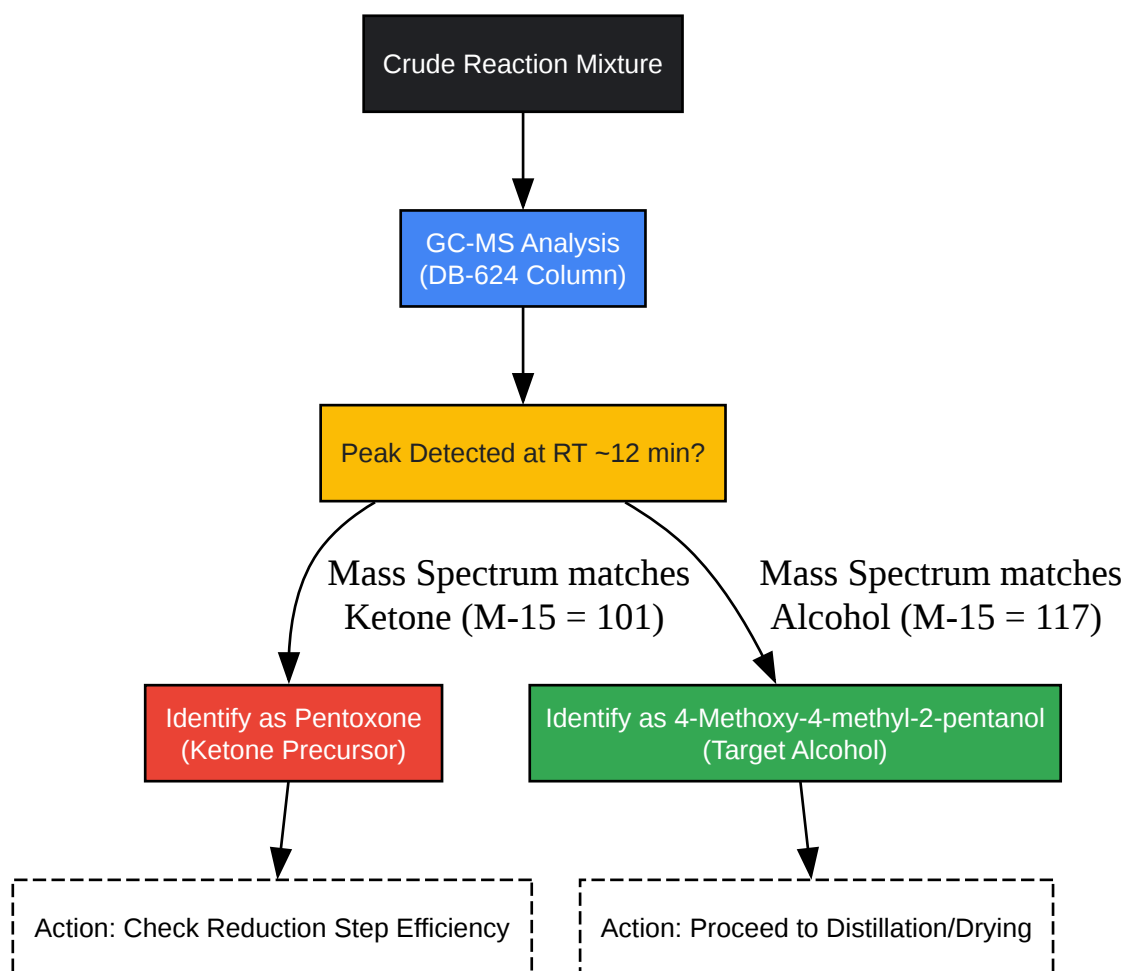
Temperature Program

Stage	Rate (°C/min)	Temperature (°C)	Hold Time (min)
Initial	-	40	2.0
Ramp 1	10	200	0
Ramp 2	20	240	5.0

Detection Logic

- Target Ion (SIM Mode): Monitor m/z 59 (characteristic of the hydroxy-isopropyl fragment) and m/z 117 (molecular ion minus methyl).
- Retention Time: Expect elution after lower ketones but before high-boiling glycols.
- Limit of Quantitation (LOQ): Typically < 50 ppm using this method.

Impurity Decision Tree



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Figure 2: Decision logic for identifying methoxy-pentanol species in reaction mixtures.

Safety & Handling

- GHS Classification: Although often less toxic than its ketone counterpart, it is classified as a Skin/Eye Irritant.

- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Storage: Store in a cool, dry place. Hygroscopic tendencies are low but keeping containers sealed prevents moisture uptake which can affect stoichiometry in anhydride reactions.

References

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Sources

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